

Performance of LaNiO₃ in solid oxide fuel cells vs. other cathode materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum nickel oxide*

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LaNiO₃ as a Solid Oxide Fuel Cell Cathode: A Comparative Performance Guide

For Researchers, Scientists, and Drug Development Professionals

In the quest for efficient and durable high-temperature energy conversion devices, the cathode material in a Solid Oxide Fuel Cell (SOFC) plays a pivotal role. Among the various candidates, perovskite-type oxides, particularly lanthanum nickelate (LaNiO₃), have garnered significant attention. This guide provides an objective comparison of the performance of LaNiO₃-based cathodes with other commonly used cathode materials, supported by experimental data. While much of the recent research focuses on doped variants of LaNiO₃ to enhance specific properties, this comparison will utilize data from these derivatives, primarily lanthanum nickel ferrite (LaNi_{0.6}Fe_{0.4}O_{3-δ}, LNF), as a proxy for the performance of the LaNiO₃ material class and will be compared against established cathode materials such as Lanthanum Strontium Cobalt Ferrite (LSCF), Lanthanum Strontium Cobaltite (LSC), and Lanthanum Strontium Manganite (LSM).

Quantitative Performance Comparison

The performance of a cathode material is determined by a combination of factors including its electrochemical activity, electrical conductivity, thermal expansion compatibility with the electrolyte, and long-term stability. The following table summarizes key performance metrics for LaNiO₃-based cathodes and other common materials. It is important to note that these values

are collated from various studies and may have been obtained under slightly different experimental conditions.

Cathode Material	Composition	Operating Temperature (°C)	Peak Power Density (W/cm²)	Polarization Resistance (Ω·cm²)	Thermal Expansion Coefficient (TEC) (10⁻⁶ K⁻¹)	Key Advantages	Key Disadvantages
LaNiO ₃ -based (LNF)	LaNi0.6Fe0.4O ₃ - δ	800	1.56[1]	Low	~11.40[1]	High electronic conductivity, Superior Cr poisoning resistance compared to LSM and LSCF[1]	Potential reactivity with YSZ electrolyte at high sintering temperatures
LSCF	La _{0.6} Sr _{0.4} Co _{0.2} F _{0.8} O ₃ - δ	800	~0.46 - 1.07	Low	~15-20	High mixed ionic-electronic conductivity	TEC, Potential for Sr segregation and degradation

LSC	La _{0.6} Sr _{0.4} Co _{0.3} - δ	650-700	~0.42 - 0.54	0.084 - 0.190 @ 650-700°C	~19-20	High electronic and ionic conductivity	High
							TEC, Reactivity with YSZ electrolyte
LSM	La _{0.8} Sr _{0.2} Mn _{0.3} - δ	750	~0.63	Higher than LSCF/LS C	~12-13	Good stability and compatibility with YSZ	Lower ionic conductivity
							Higher polarization resistance at lower temperatures
BSCF	Ba _{0.5} Sr _{0.5} Co _{0.8} Fe _{0.2} O ₃ - δ	700	0.168	Low	High	High power density at lower temperatures	Phase instability, High TEC
SSC	Sm _{0.5} Sr _{0.5} Co _{0.3} - δ	625-725	~0.020	Low	High	Good performance at lower temperatures	High TEC, Potential for degradation

Experimental Protocols

The following sections detail generalized experimental methodologies for the synthesis of LaNiO₃-based cathodes and the evaluation of SOFC performance.

Synthesis of LaNiO₃-based Cathode Material (Citrate-Nitrate Combustion Method)

A common method for synthesizing perovskite oxide powders like LaNiO₃ is the citrate-nitrate combustion method, which allows for the formation of homogenous, fine powders at relatively low temperatures.

- **Precursor Preparation:** Stoichiometric amounts of Lanthanum Nitrate (La(NO₃)₃·6H₂O), Nickel Nitrate (Ni(NO₃)₂·6H₂O), and Iron Nitrate (Fe(NO₃)₃·9H₂O) (for LNF) are dissolved in deionized water to form a mixed solution of metal nitrates.
- **Chelation:** Citric acid is added to the solution as a chelating agent. The molar ratio of citric acid to total metal cations is typically maintained at 1.5:1 to ensure complete chelation.
- **pH Adjustment:** The pH of the solution is adjusted to around 7-8 by adding ammonia solution. This promotes the formation of a stable metal-citrate complex.
- **Gel Formation:** The solution is heated on a hot plate at approximately 80-90°C with constant stirring. As the water evaporates, a viscous gel is formed.
- **Combustion:** The gel is then heated to a higher temperature (around 200-250°C), at which point it undergoes self-combustion, resulting in a voluminous, fine ash.
- **Calcination:** The resulting ash is ground and calcined in air at a temperature typically ranging from 800°C to 1100°C for several hours to obtain the desired crystalline perovskite phase. The exact temperature and duration depend on the specific composition.

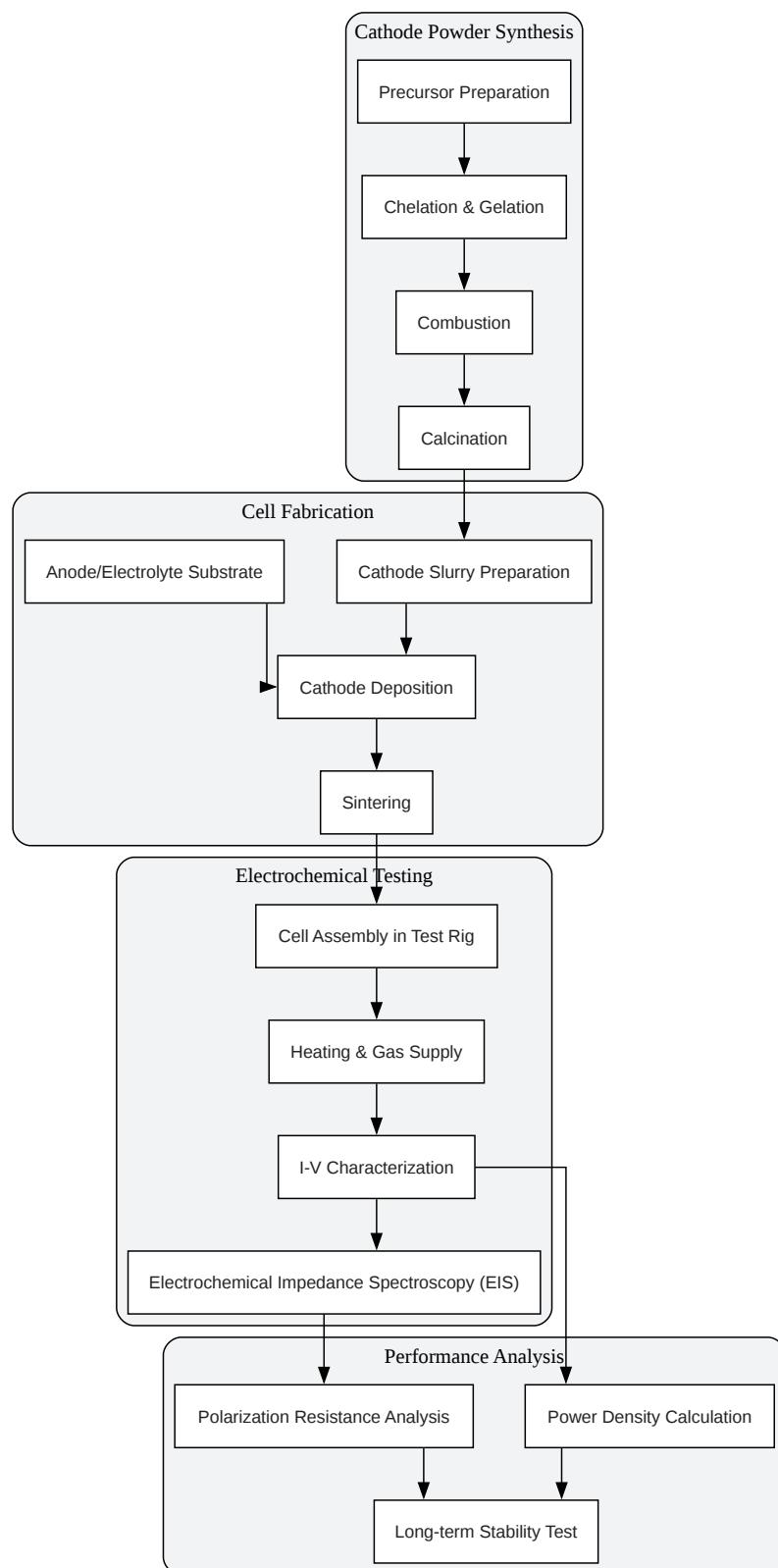
SOFC Single Cell Fabrication and Electrochemical Testing

- **Anode and Electrolyte Preparation:** Anode-supported cells are commonly used for testing. The anode, typically a NiO-YSZ (Yttria-stabilized Zirconia) cermet, is prepared by tape casting or pressing. A thin layer of YSZ electrolyte is then deposited onto the anode substrate, followed by co-sintering.

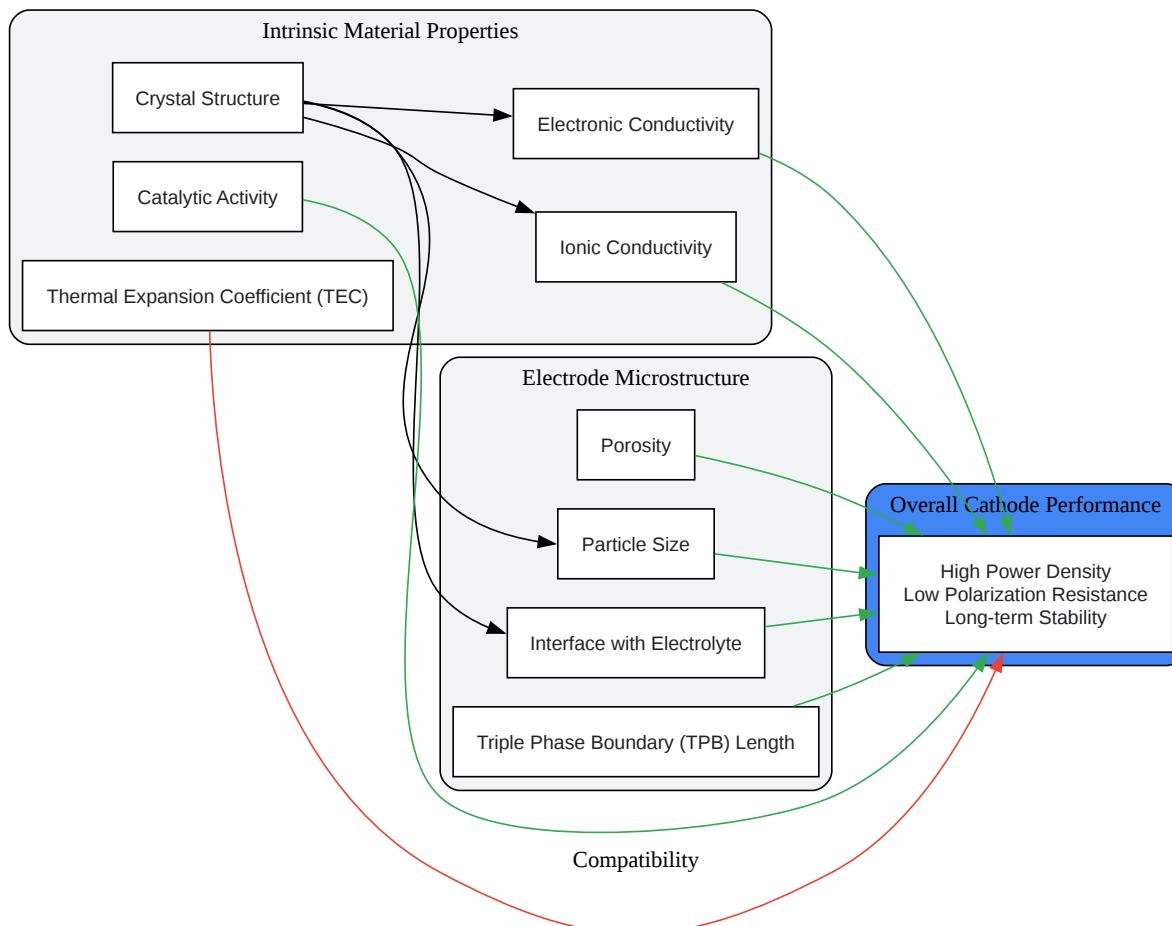
- Cathode Deposition: The synthesized cathode powder is mixed with an organic binder to form a slurry. This slurry is then applied to the electrolyte surface by screen printing, spin coating, or spray painting to form the cathode layer. The cell is then fired at a temperature compatible with the cathode material to ensure good adhesion and porosity.
- Cell Testing Setup: The single cell is placed in a testing rig with current collectors (typically platinum or silver mesh) applied to both the anode and cathode. The cell is sealed in a furnace to separate the fuel and oxidant gases.
- Electrochemical Measurements:
 - Fuel and Oxidant Supply: Humidified hydrogen (typically 3% H₂O) is fed to the anode, while air or pure oxygen is supplied to the cathode.
 - Temperature Control: The cell is heated to the desired operating temperature (e.g., 600-850°C).
 - I-V Characteristics: The current-voltage (I-V) characteristics are measured using a potentiostat/galvanostat to determine the open-circuit voltage (OCV) and the maximum power density.
 - Electrochemical Impedance Spectroscopy (EIS): EIS is performed at OCV and under various load conditions to investigate the different contributions to the total cell resistance, including the ohmic resistance and the polarization resistance of the electrodes. The frequency range for EIS is typically from 1 MHz to 0.1 Hz.

Visualizing Experimental Workflows and Performance Factors

The following diagrams, generated using Graphviz (DOT language), illustrate a typical experimental workflow for SOFC cathode evaluation and the logical relationships of key factors influencing cathode performance.

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Experimental workflow for SOFC cathode evaluation.

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Key factors influencing SOFC cathode performance.

Concluding Remarks

LaNiO₃-based materials, particularly iron-doped compositions like LNF, present a compelling case as high-performance cathodes for SOFCs. Their high electronic conductivity and notable resistance to chromium poisoning are significant advantages over traditional materials like LSM and LSCF.^[1] However, careful consideration must be given to their thermal expansion compatibility with the chosen electrolyte and potential reactivity at high processing temperatures. The ongoing research into novel compositions and microstructural engineering of LaNiO₃-based cathodes continues to pave the way for more efficient and durable solid oxide fuel cells. Further direct comparative studies of pure LaNiO₃ under standardized testing conditions are warranted to fully elucidate its performance characteristics against other state-of-the-art cathode materials.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Performance of LaNiO₃ in solid oxide fuel cells vs. other cathode materials]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13748301#performance-of-lanio3-in-solid-oxide-fuel-cells-vs-other-cathode-materials>

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